

Proper Disposal of Diallyl Terephthalate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Diallyl terephthalate*

Cat. No.: *B044613*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste are paramount to ensuring laboratory safety and environmental protection. **Diallyl terephthalate**, a monomer used in the production of polymers, requires careful management due to its potential hazards. This guide provides essential, step-by-step procedures for its safe disposal.

Immediate Safety and Handling

Before proceeding with disposal, it is crucial to handle **diallyl terephthalate** with appropriate safety measures. The compound is harmful if swallowed and can cause skin and serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE):

- Gloves: Wear protective gloves.
- Eye Protection: Use eye and face protection.
- Clothing: Wear protective clothing to prevent skin contact.[\[1\]](#)

In the event of a spill, prevent it from entering drains, waterways, or soil.[\[1\]](#) Absorb the spill with an inert material, such as sand or vermiculite, and place it into a suitable, sealed container for disposal.[\[1\]](#)

Step-by-Step Disposal Procedure

Disposal of **diallyl terephthalate** must be carried out in compliance with local, regional, and national regulations.^{[1][4][5]} As a chemical waste generator, you are responsible for determining if the waste is classified as hazardous.^{[4][5]}

- Waste Identification and Collection:
 - Collect all **diallyl terephthalate** waste, including contaminated materials and spill cleanup debris, in a designated and properly labeled waste container.
 - The container should be robust, chemically resistant, and have a secure lid to prevent leaks or spills.
 - Do not mix **diallyl terephthalate** with other incompatible waste streams. It is incompatible with strong oxidizing agents.^[1]
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the name "**Diallyl Terephthalate**," and any other identifiers required by your institution's Environmental Health and Safety (EHS) department.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and cool area, away from sources of ignition.^[1]
 - Ensure the storage area is secure and accessible only to authorized personnel.
- Arrange for Disposal:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
 - Provide them with accurate information about the waste, including its composition and volume.

- Documentation:
 - Maintain a record of the waste generated, including the amount and date of disposal, as required by your institution and local regulations.

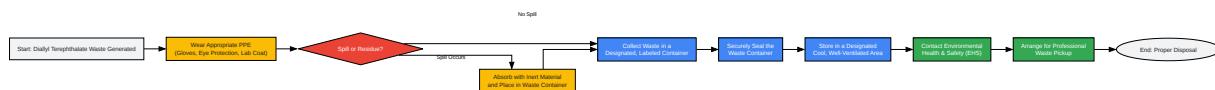
The ultimate disposal method will be determined by the approved waste disposal facility, which is equipped to handle and treat chemical waste in an environmentally responsible manner.[\[1\]](#)

Quantitative Hazard Data

Hazard Statement	GHS Classification	Source
Harmful if swallowed	Acute toxicity, oral (Category 4)	[3]
Causes skin irritation	Skin corrosion/irritation (Category 2)	[3]
Causes serious eye irritation	Serious eye damage/eye irritation (Category 2)	[3]

Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of **diallyl terephthalate** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **diallyl terephthalate** waste.

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